

# Application Notes: Preparation of SCH-1473759 Hydrochloride Stock Solution in DMSO

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## Compound of Interest

Compound Name: SCH-1473759 hydrochloride

Cat. No.: B10801008

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## Introduction

**SCH-1473759 hydrochloride** is a potent small molecule inhibitor of Aurora kinases, with IC50 values of 4 nM and 13 nM for Aurora A and Aurora B, respectively.[1] These kinases are critical regulators of cell division, and their inhibition can lead to mitotic arrest and apoptosis, making SCH-1473759 a valuable tool for cancer research. It also demonstrates inhibitory activity against the Src family of kinases, Chk1, and VEGFR2.[1] Accurate and consistent preparation of stock solutions is crucial for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving hydrophobic organic molecules for in vitro studies. This document provides a detailed protocol for the preparation, storage, and handling of **SCH-1473759 hydrochloride** stock solutions in DMSO.

## Data Presentation

Quantitative data for **SCH-1473759 hydrochloride** is summarized in the tables below for easy reference.

Table 1: Properties of **SCH-1473759 Hydrochloride**

Property	Value	Reference
CAS Number	1094067-13-6	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	463.0 g/mol	<a href="#">[3]</a>
IC50 (Aurora A)	4 nM	<a href="#">[1]</a>
IC50 (Aurora B)	13 nM	<a href="#">[1]</a>

| IC50 (HCT116 cells)| 6 nM |[\[1\]](#) |

Table 2: Storage Recommendations

Form	Storage Temperature	Recommended Duration	Key Considerations
Solid Powder	-20°C	Up to 3 years	Keep desiccated to prevent hydration.
Stock Solution (in DMSO)	-20°C	Up to 1 month	Aliquot into single-use vials to avoid freeze-thaw cycles.

| Stock Solution (in DMSO) | -80°C | Up to 6 months | Use tightly sealed vials to prevent DMSO from absorbing water. |

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for many in vitro experiments.

Materials and Equipment:

- **SCH-1473759 hydrochloride** (solid powder)
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)

- Analytical balance
- Microcentrifuge tubes or cryogenic vials
- Pipettors and sterile, low-retention pipette tips
- Vortex mixer
- Optional: Sonicator

#### Procedure:

- Preparation: Before opening, gently tap or centrifuge the vial of solid **SCH-1473759 hydrochloride** to ensure all powder is at the bottom.
- Weighing: Accurately weigh the desired amount of the compound. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.63 mg of **SCH-1473759 hydrochloride**.
  - Calculation:
    - $\text{Weight (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
    - $\text{Weight (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 463.0 \text{ g/mol} = 4.63 \text{ mg}$
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed compound. For the example above, add 1 mL of DMSO.
- Mixing: Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. If dissolution is difficult, brief sonication in a water bath may be used. Gentle warming up to 37°C can also aid dissolution but should be done with caution.
- Aliquoting: To avoid repeated freeze-thaw cycles that can degrade the compound, dispense the stock solution into smaller, single-use aliquots in tightly sealed cryogenic vials.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term use (up to 1 month).

#### Protocol 2: Preparation of Working Dilutions for Cell-Based Assays

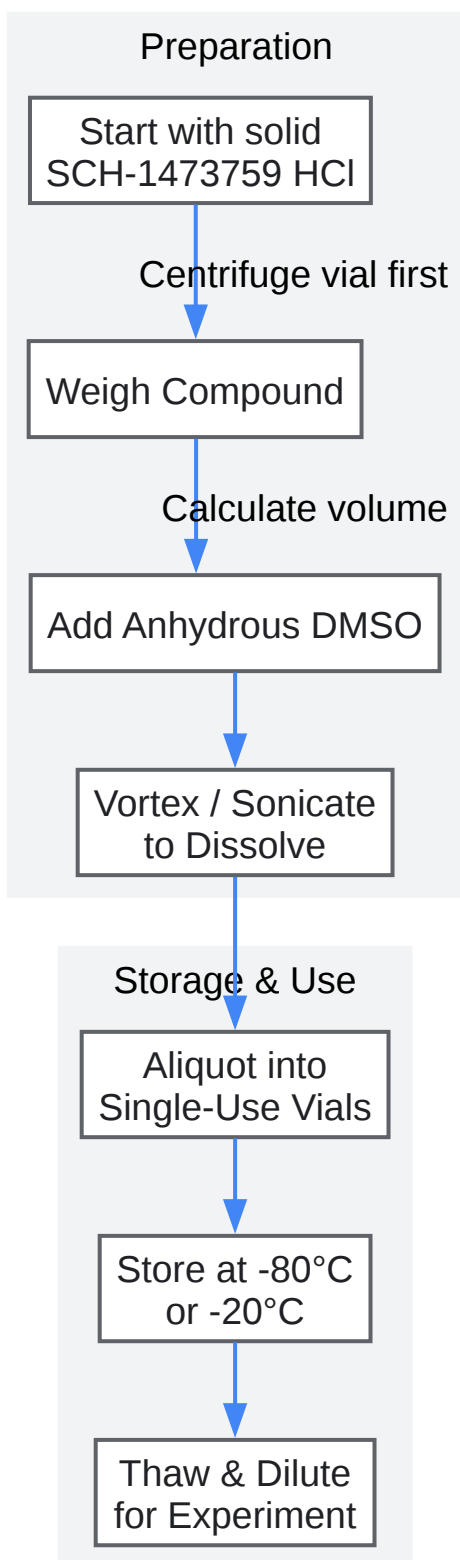
This protocol outlines the dilution of the DMSO stock solution for use in aqueous environments like cell culture media.

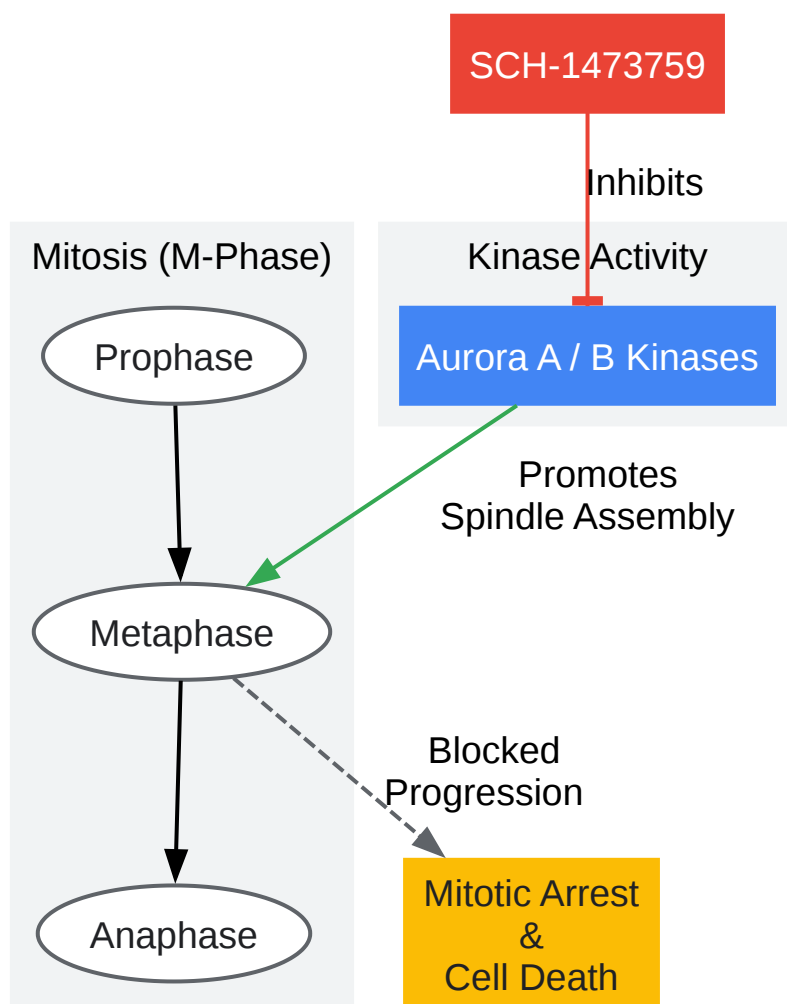
Procedure:

- Thawing: Remove a single aliquot of the 10 mM DMSO stock solution from the freezer and allow it to thaw completely at room temperature.
- Serial Dilution in DMSO: It is critical to perform initial serial dilutions in DMSO, not directly in the aqueous buffer or medium. Diluting the high-concentration organic stock directly into an aqueous solution will likely cause the compound to precipitate.
- Final Dilution: Add the final, diluted DMSO sample to your cell culture medium or assay buffer. The final concentration of DMSO in the assay should be kept low, typically below 0.1% to 0.3%, to minimize solvent-induced cytotoxicity.
- Control: Always include a vehicle control in your experiments, which consists of the assay medium containing the same final concentration of DMSO as the treated samples.

## Visualizations

Diagram 1: Stock Solution Preparation Workflow





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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. SCH-1473759 hydrochloride|T12864|TargetMol | United States | Manufacturer | TargetMol Chemicals Inc. [m.chemicalbook.com]
- 3. SCH-1473759 hydrochloride|1094067-13-6|MSDS [dcchemicals.com]

- 4. SCH-1473759 hydrochloride - CAS:1094067-13-6 - 阿镁生物 [amaybio.com]
- 5. SCH-1473759 hydrochloride - CAS:1094067-13-6 - 阿镁生物 [amaybio.com]
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